

YM-254890 Technical Support Center: Stock Solution Stability and Handling

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Compound of Interest

Compound Name: YM-254890

Cat. No.: B15606623

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability and proper handling of **YM-254890** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent and concentration for preparing **YM-254890** stock solutions?

A1: **YM-254890** is soluble in DMSO up to 10 mM. It also has high solubility in ethanol.^[1] For most in vitro applications, a 1 mM stock solution in DMSO is commonly used and has been shown to be stable.^{[1][2]}

Q2: What are the optimal storage conditions for long-term stability of **YM-254890** stock solutions?

A2: For long-term storage, it is recommended to store **YM-254890** as a powder at -20°C. Stock solutions in DMSO can be stored at -80°C for up to one year.^[3] Some studies have also reported stable storage of a 1 mM DMSO stock at 4°C for extended periods without significant loss of activity.^{[1][2]}

Q3: How stable is **YM-254890** in different pH conditions?

A3: **YM-254890** exhibits high chemical stability in simulated gastric fluid (pH 1) and in mildly alkaline solutions (pH 9).^{[1][2][4]} However, its stability is compromised under strongly alkaline conditions (pH 11), where it undergoes rapid and complete decomposition.^{[1][2][4]}

Q4: I observed precipitation in my **YM-254890** stock solution after thawing. What should I do?

A4: If precipitation occurs upon thawing, you can gently warm and/or sonicate the solution to aid in redissolving the compound.^[5] To minimize freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes before freezing.

Q5: What is the recommended handling for preparing working solutions for in vivo experiments?

A5: For in vivo experiments, it is recommended to prepare the working solution freshly on the day of use to ensure optimal potency and reliability of the experimental results.^[5]

Data Summary

Solubility Data

Solvent	Maximum Concentration
DMSO	10 mM
Water	88 µM ^{[1][4]}

Storage Recommendations

Formulation	Storage Temperature	Duration
Powder	-20°C	3 years ^[3]
In DMSO	-80°C	1 year ^[3]
1 mM in DMSO	4°C	Long periods ^{[1][2]}

pH Stability Profile

Condition	pH Value	Stability
Simulated Gastric Fluid	1	High[1][2][4]
Mildly Alkaline	9	High[1][2][4]
Strongly Alkaline	11	Rapid and complete degradation[1][4]

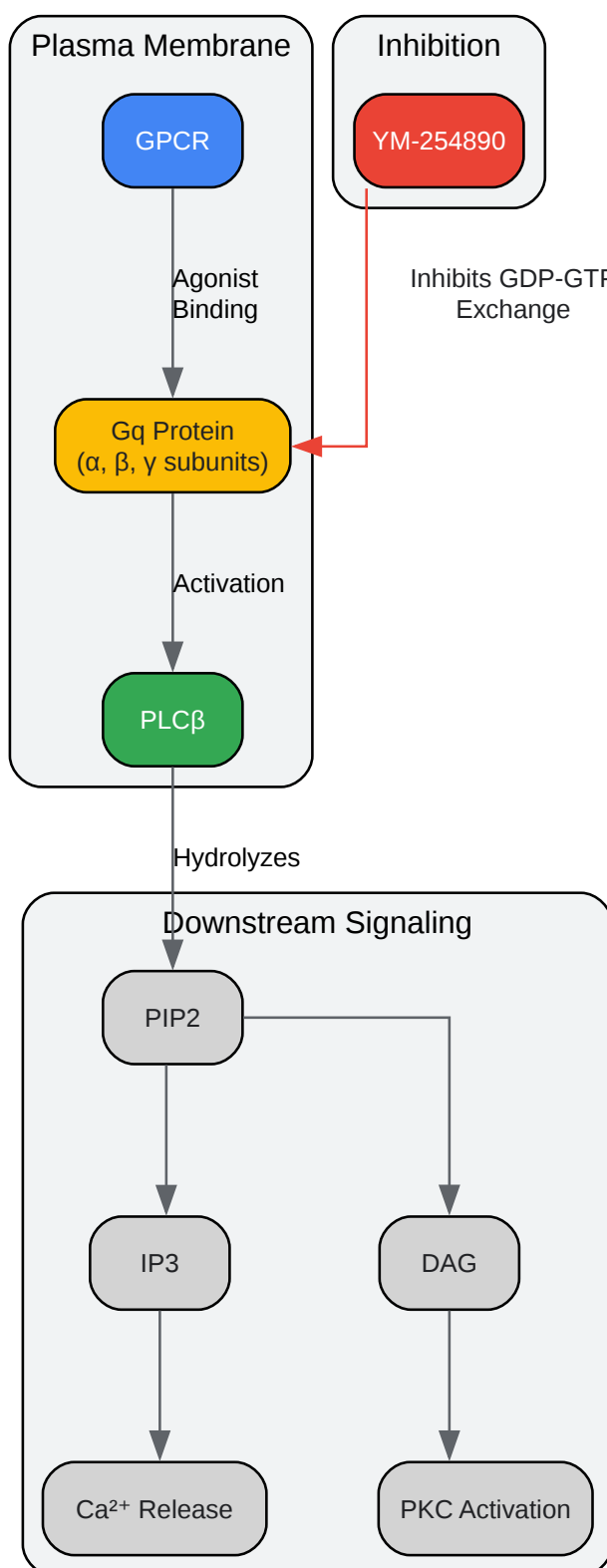
Experimental Protocols

Protocol for Assessing Chemical Stability of **YM-254890**

This protocol is based on methodologies described in the literature to evaluate the chemical stability of **YM-254890** under different pH conditions.[4][6]

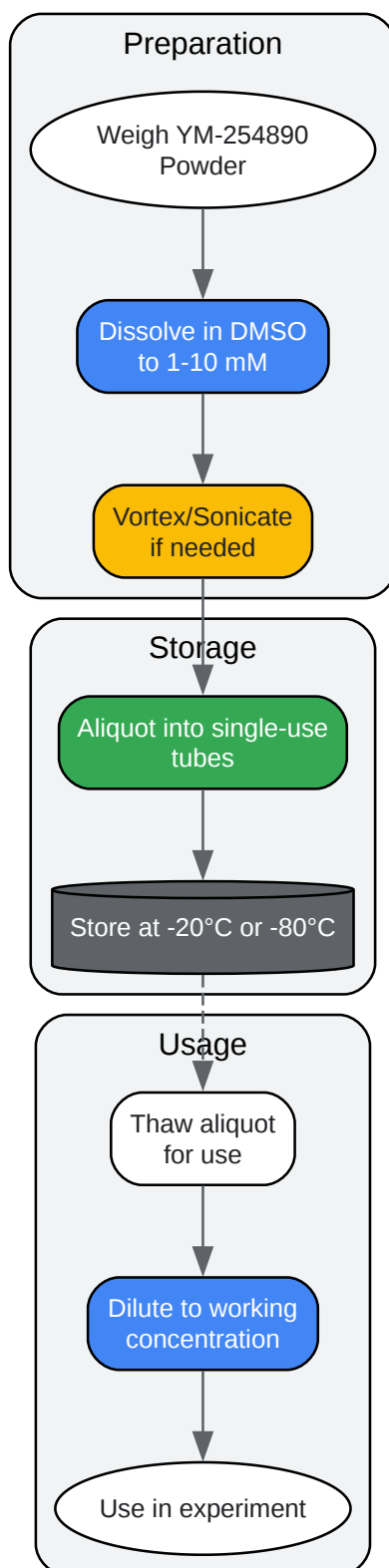
1. Preparation of Test Solutions: a. Prepare a 1 mM stock solution of **YM-254890** in DMSO. b. Prepare aqueous solutions with the desired pH values (e.g., simulated gastric fluid at pH 1, a buffer at pH 9, and a buffer at pH 11). c. To initiate the stability test, add 50 μ L of the 1 mM **YM-254890** stock solution to 450 μ L of each aqueous solution to achieve a final concentration of 100 μ M.
2. Incubation: a. Incubate the prepared mixtures at 37°C.
3. Sample Collection: a. Collect samples (e.g., 50 μ L) at various time points (e.g., 0, 20, 40, 60, 120, 180, and 240 minutes). b. Immediately stop the degradation process by adding an equal volume of ice-cold acetonitrile to the collected sample. c. Vortex the mixture to ensure homogeneity.
4. Analysis: a. Analyze the samples using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS). b. Develop an HPLC-MS method to separate and quantify the parent **YM-254890** compound and any potential degradation products. c. The percentage of **YM-254890** remaining at each time point relative to the 0-minute sample is calculated to determine the stability.

Visualizations



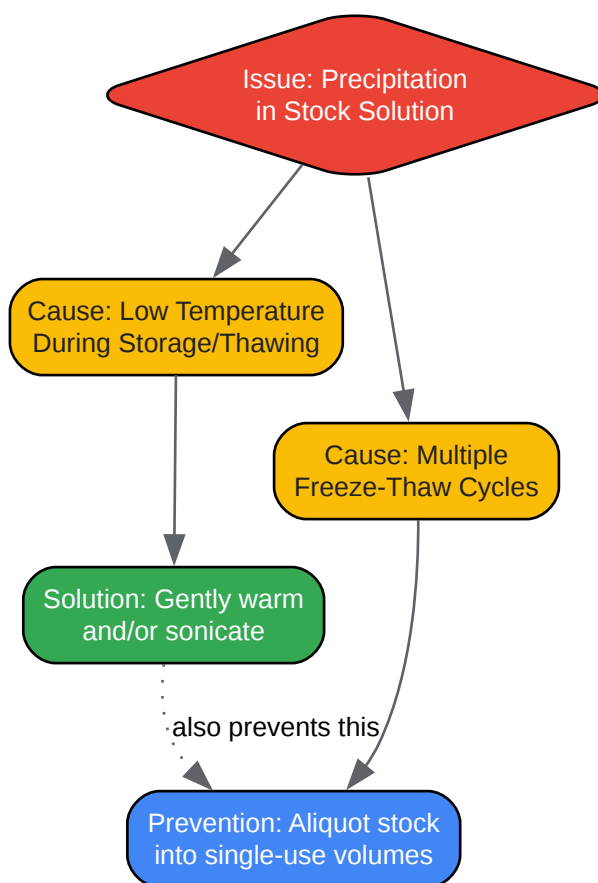
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Caption: **YM-254890** inhibits the Gq/11 signaling pathway.



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Caption: Workflow for preparing and storing **YM-254890** stock solutions.



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Caption: Troubleshooting guide for **YM-254890** solution precipitation.

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